# An In-depth Technical Guide on 5-(3-Iodophenyl)furan-2-carboxamide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-(3-Iodophenyl)furan-2-carboxamide* |
| *Cat. No.:* | *B11792372* |

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This technical guide provides a detailed overview of the molecular structure, properties, and potential synthesis of **5-(3-Iodophenyl)furan-2-carboxamide**. The information is compiled for researchers, scientists, and professionals in the field of drug development.

## Molecular Structure and Properties

**5-(3-Iodophenyl)furan-2-carboxamide** is a derivative of furan-2-carboxamide, featuring a 3-iodophenyl substituent at the 5-position of the furan ring. This substitution pattern is crucial for its potential biological activity. The furan ring itself is a five-membered aromatic heterocycle containing one oxygen atom, which imparts both hydrophobic and polar characteristics to the molecule.[1] The carboxamide group at the 2-position can participate in hydrogen bonding, a key interaction in many biological systems.

Quantitative Data Summary

While specific experimental data for **5-(3-Iodophenyl)furan-2-carboxamide** is not readily available in the public domain, the following table summarizes the computed properties of a closely related compound, N-(4-iodophenyl)-5-nitrofuran-2-carboxamide, to provide an estimation.

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| Property | Value | Source |
|---|---|---|
| Molecular Formula | C11H7IN2O4 | PubChem |
| Molecular Weight | 358.09 g/mol | PubChem |
| Monoisotopic Mass | 357.94505 Da | PubChem |
| XLogP3 | 3.1 | PubChem |
| Hydrogen Bond Donor Count | 1 | PubChem |
| Hydrogen Bond Acceptor Count | 5 | PubChem |
| Rotatable Bond Count | 2 | PubChem |
| Exact Mass | 357.94505 Da | PubChem |
| Polar Surface Area | 88.1 Å² | PubChem |

Note: The data presented is for N-(4-iodophenyl)-5-nitrofuran-2-carboxamide and serves as an approximation for **5-(3-Iodophenyl)furan-2-carboxamide**.

Molecular Structure Diagram

Caption: Molecular structure of **5-(3-Iodophenyl)furan-2-carboxamide**.

# Potential Synthesis and Experimental Protocols

A plausible synthetic route for **5-(3-Iodophenyl)furan-2-carboxamide** can be inferred from established methods for similar 5-aryl-furan-2-carboxamide derivatives. A common approach involves a Suzuki coupling reaction followed by amidation.

Logical Workflow for Synthesis




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Caption: Proposed synthetic workflow for **5-(3-Iodophenyl)furan-2-carboxamide**.

Detailed Experimental Protocols (Hypothetical)

The following protocols are based on general procedures for the synthesis of related compounds and should be adapted and optimized for the specific synthesis of **5-(3-Iodophenyl)furan-2-carboxamide**.

1. Suzuki Coupling for 5-(3-Iodophenyl)furan-2-carboxylic acid

- Reagents: 5-Bromofuran-2-carboxylic acid, (3-Iodophenyl)boronic acid, $Pd(PPh_3)_4$ (palladium catalyst), $Na_2CO_3$ (base), and a solvent mixture (e.g., dioxane/water).
- Procedure:
  - To a reaction vessel under an inert atmosphere (e.g., argon or nitrogen), add 5-bromofuran-2-carboxylic acid (1 equivalent), (3-iodophenyl)boronic acid (1.1 equivalents), and $Na_2CO_3$ (2-3 equivalents).
  - Add the solvent mixture (e.g., 4:1 dioxane/water).
  - Degas the mixture by bubbling with the inert gas for 15-20 minutes.
  - Add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 0.05 equivalents).
  - Heat the reaction mixture to reflux (e.g., 90-100 °C) and monitor the reaction progress by TLC or LC-MS.
  - Upon completion, cool the reaction to room temperature and dilute with water.
  - Acidify the aqueous layer with HCl (e.g., 1M) to precipitate the product.
  - Filter the solid, wash with water, and dry under vacuum to yield 5-(3-Iodophenyl)furan-2-carboxylic acid.[2]

2. Amidation to form **5-(3-Iodophenyl)furan-2-carboxamide**

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- Reagents: 5-(3-Iodophenyl)furan-2-carboxylic acid, thionyl chloride ($SOCl_2$) or a coupling agent like EDC/HOBt, and a source of ammonia (e.g., ammonium hydroxide or ammonia gas).
- Procedure (via Acyl Chloride):
  - Suspend 5-(3-Iodophenyl)furan-2-carboxylic acid (1 equivalent) in a dry, non-polar solvent (e.g., dichloromethane or toluene) under an inert atmosphere.
  - Add thionyl chloride (1.2-1.5 equivalents) dropwise at 0 °C. A catalytic amount of DMF can be added.
  - Allow the mixture to warm to room temperature and then heat to reflux until the reaction is complete (monitored by the cessation of gas evolution or TLC).
  - Remove the excess thionyl chloride and solvent under reduced pressure.
  - Dissolve the resulting crude acyl chloride in a dry aprotic solvent (e.g., THF or dioxane).
  - Cool the solution to 0 °C and add an excess of concentrated ammonium hydroxide dropwise, or bubble ammonia gas through the solution.
  - Stir the reaction mixture at room temperature until completion.
  - Remove the solvent under reduced pressure.
  - Purify the crude product by recrystallization or column chromatography to obtain **5-(3-Iodophenyl)furan-2-carboxamide**.

# Potential Biological Activity

Derivatives of 5-aryl-furan-2-carboxamide have been investigated for a range of biological activities. For instance, some have shown potential as potent urotensin-II receptor antagonists, which are of interest in the context of cardiovascular diseases.[3] Additionally, furan-containing compounds are known to exhibit a wide spectrum of pharmacological properties, including antibacterial, antifungal, antiviral, and anticancer activities.[1] The specific biological profile of **5-(3-Iodophenyl)furan-2-carboxamide** would require dedicated experimental evaluation. The

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presence of the iodine atom could influence its pharmacokinetic properties and potentially introduce new biological interactions.

This guide provides a foundational understanding of **5-(3-Iodophenyl)furan-2-carboxamide** based on available chemical literature for related structures. Further experimental validation is necessary to confirm the properties and activities of this specific compound.

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